

spectroscopic data of 5,7-dimethylindole derivatives

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Compound of Interest

Compound Name: 5,7-Dimethyl-1H-indole-4-carbonitrile

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An In-depth Technical Guide to the Spectroscopic Data of 5,7-Dimethylindole Derivatives

For Researchers, Scientists, and Drug Development Professionals

Abstract

5,7-Dimethylindole and its derivatives represent a class of heterocyclic compounds with significant potential in medicinal chemistry and materials science. A thorough understanding of their structural and electronic properties is paramount for their application. This guide provides a comprehensive analysis of the spectroscopic data of 5,7-dimethylindole, offering a detailed exploration of its mass spectrometry (MS), nuclear magnetic resonance (NMR), infrared (IR), and ultraviolet-visible (UV-Vis) spectroscopic characteristics. Where experimental data for the parent 5,7-dimethylindole is not publicly available, this guide employs established principles of spectroscopy and comparative analysis with indole and its other methylated analogues to provide a robust predictive framework for its characterization. This document is intended to serve as a valuable resource for researchers engaged in the synthesis, characterization, and application of this important class of molecules.

Introduction: The Significance of the 5,7-Dimethylindole Scaffold

The indole ring system is a ubiquitous structural motif in a vast array of natural products, pharmaceuticals, and functional materials.^[1] The strategic placement of substituents on the indole core can profoundly influence its biological activity and physicochemical properties. The dimethylindole series, in particular, offers a fascinating landscape for exploring the effects of steric and electronic modifications on the indole scaffold. 5,7-Dimethylindole, with methyl groups flanking the pyrrole ring fusion on the benzene moiety, presents a unique substitution pattern that can impact molecular interactions and metabolic stability, making it a valuable building block in drug discovery programs.^[2]

Accurate structural elucidation and characterization are the cornerstones of chemical research and development. Spectroscopic techniques provide the essential tools for achieving this. This guide delves into the core spectroscopic methods used to characterize 5,7-dimethylindole derivatives, providing both practical experimental guidance and in-depth data interpretation.

Mass Spectrometry (MS): Unveiling the Molecular Weight and Fragmentation

Mass spectrometry is an indispensable tool for determining the molecular weight and elemental composition of a compound, as well as for gaining insights into its structure through fragmentation analysis.

Experimental Protocol: Acquiring a Mass Spectrum

The following is a general procedure for obtaining an electron ionization (EI) mass spectrum of an indole derivative using a gas chromatograph-mass spectrometer (GC-MS).

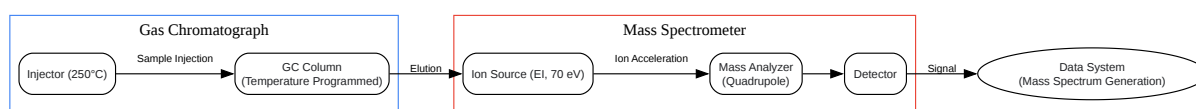
Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (e.g., Agilent 7890A GC with an ISQ Trace 1300 MS).^[3]
- Column: Agilent 19091J-413 (30 m × 320 μm × 0.25 μm) or equivalent.^[3]

Procedure:

- **Sample Preparation:** Dissolve a small amount of the 5,7-dimethylindole derivative in a volatile organic solvent (e.g., dichloromethane or ethyl acetate) to a concentration of approximately 1 mg/mL.
- **GC Separation:** Inject 1 μ L of the sample solution into the GC. The injector temperature is typically set to 250°C. A suitable temperature program for the oven is: start at 100°C, hold for 2 minutes, then ramp to 280°C at a rate of 10°C/min, and hold for 5 minutes. Helium is commonly used as the carrier gas.
- **Ionization:** As the compound elutes from the GC column, it enters the ion source of the mass spectrometer, which is typically maintained at a temperature of 230°C. In EI mode, the molecules are bombarded with a beam of high-energy electrons (typically 70 eV), causing ionization and fragmentation.^[4]
- **Mass Analysis:** The resulting ions are accelerated into the mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and the resulting data is processed to generate a mass spectrum.

Diagram of the GC-MS Workflow:



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Caption: Workflow for obtaining a mass spectrum using GC-MS.

Spectroscopic Data and Interpretation for 5,7-Dimethylindole

The mass spectrum of 5,7-dimethylindole is characterized by a prominent molecular ion peak (M^+) and a series of fragment ions that provide structural information.

Ion	m/z (Observed)	Proposed Structure/Fragment
M^+	145	$[C_{10}H_{11}N]^+$
M-1	144	Loss of a hydrogen radical
M-15	130	Loss of a methyl radical (CH_3)

Data obtained from SpectraBase.[5]

The molecular formula of 5,7-dimethylindole is $C_{10}H_{11}N$, corresponding to a molecular weight of 145.21 g/mol. The mass spectrum shows a molecular ion peak at m/z 145, consistent with this molecular weight.[5] A significant peak at m/z 144 is likely due to the loss of a hydrogen atom, a common fragmentation pathway for aromatic compounds. The peak at m/z 130 corresponds to the loss of a methyl group (-15 amu), which is a characteristic fragmentation for methylated indoles.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Molecular Skeleton

NMR spectroscopy is arguably the most powerful technique for the structural elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework.

Experimental Protocol: Acquiring NMR Spectra

The following is a general procedure for acquiring 1H and ^{13}C NMR spectra of an indole derivative.

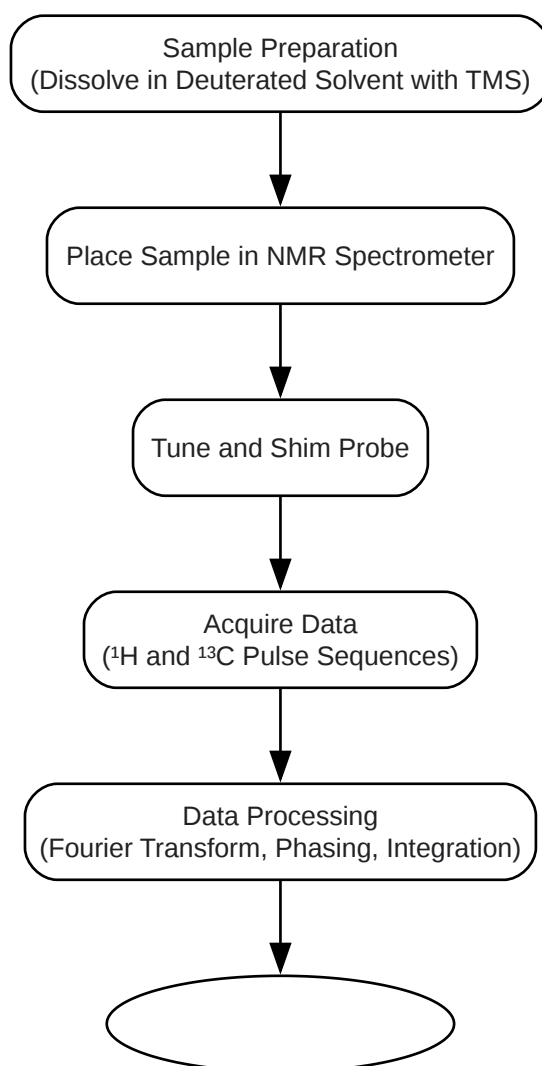
Instrumentation:

- NMR Spectrometer (e.g., Bruker AVANCE 500 operating at 500 MHz for ^1H and 125 MHz for ^{13}C).[\[3\]](#)
- NMR tubes.

Procedure:

- Sample Preparation: Dissolve approximately 5-10 mg of the 5,7-dimethylindole derivative in about 0.6 mL of a deuterated solvent (e.g., CDCl_3 or $\text{DMSO}-d_6$) in an NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard ($\delta = 0.00$ ppm).
- ^1H NMR Acquisition:
 - Place the NMR tube in the spectrometer.
 - Tune and shim the probe to optimize the magnetic field homogeneity.
 - Acquire the ^1H NMR spectrum using a standard pulse sequence. Key parameters include a 90° pulse width, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio (typically 16-64 scans).[\[6\]](#)
- ^{13}C NMR Acquisition:
 - Acquire the ^{13}C NMR spectrum using a proton-decoupled pulse sequence to obtain singlets for all carbon atoms.
 - A longer relaxation delay (e.g., 2-5 seconds) and a larger number of scans (e.g., 1024 or more) are typically required due to the lower natural abundance and smaller gyromagnetic ratio of the ^{13}C nucleus.[\[7\]](#)
- Data Processing: Process the raw data by applying a Fourier transform, phasing the spectrum, and integrating the signals (for ^1H NMR).

Diagram of the NMR Experimental Workflow:



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Caption: General workflow for acquiring NMR spectra.

Predicted Spectroscopic Data and Interpretation for 5,7-Dimethylindole

While experimental NMR spectra for 5,7-dimethylindole are not readily found in the public domain, we can predict the chemical shifts and coupling patterns based on the known spectra of indole and the substituent effects of methyl groups.

Predicted ¹H NMR Data (in CDCl₃):

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constants (J, Hz)
H1 (N-H)	~8.0-8.2	br s	-
H2	~7.1-7.2	t	$J_{2,3} \approx 2.5$, $J_{1,2} \approx 2.5$
H3	~6.4-6.5	t	$J_{2,3} \approx 2.5$, $J_{1,3} \approx 2.0$
H4	~7.0-7.1	s	-
H6	~6.8-6.9	s	-
5-CH ₃	~2.4-2.5	s	-
7-CH ₃	~2.4-2.5	s	-

Predicted ¹³C NMR Data (in CDCl₃):

Carbon	Predicted Chemical Shift (δ , ppm)
C2	~123-125
C3	~102-104
C3a	~128-130
C4	~120-122
C5	~130-132
C6	~118-120
C7	~129-131
C7a	~135-137
5-CH ₃	~20-22
7-CH ₃	~16-18

Interpretation: The predictions are based on the known NMR data for indole and the expected shielding/deshielding effects of the methyl groups.[1][8] The methyl groups at C5 and C7 are

expected to cause a slight upfield shift of the neighboring aromatic protons due to their electron-donating inductive effect. The protons on the pyrrole ring (H2 and H3) will appear as triplets due to coupling with each other and with the N-H proton.[9] The protons at H4 and H6 will likely appear as singlets due to the absence of adjacent protons for coupling. In the ^{13}C NMR spectrum, the carbons bearing the methyl groups (C5 and C7) will be deshielded compared to the corresponding carbons in unsubstituted indole. The methyl carbons themselves will appear in the aliphatic region of the spectrum.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and simple technique for identifying the functional groups present in a molecule.

Experimental Protocol: Acquiring an IR Spectrum

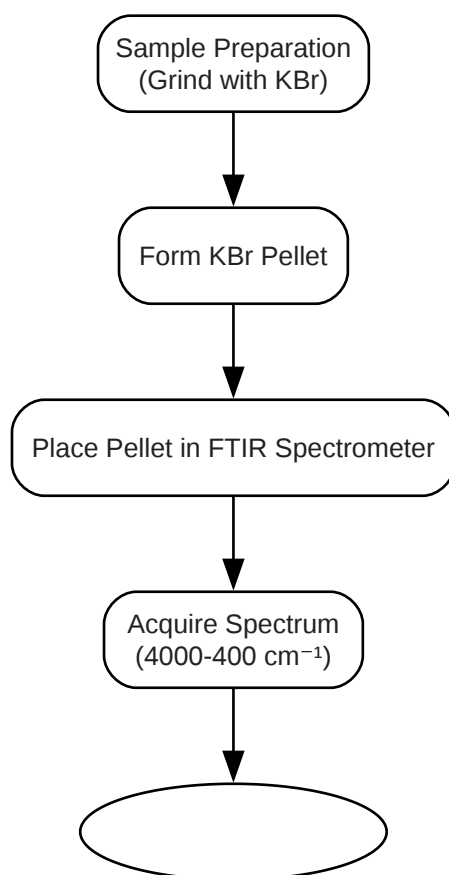
Instrumentation:

- Fourier Transform Infrared (FTIR) Spectrometer.

Procedure (for a solid sample using KBr pellet):

- Sample Preparation: Grind a small amount (1-2 mg) of the 5,7-dimethylindole derivative with about 100-200 mg of dry potassium bromide (KBr) using an agate mortar and pestle until a fine, uniform powder is obtained.
- Pellet Formation: Place the powder in a pellet press and apply pressure to form a thin, transparent pellet.
- Spectrum Acquisition: Place the KBr pellet in the sample holder of the FTIR spectrometer and acquire the spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio. The spectrum is usually recorded in the range of $4000\text{-}400\text{ cm}^{-1}$.[\[10\]](#)

Diagram of the FTIR (KBr Pellet) Workflow:



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Caption: Workflow for obtaining an FTIR spectrum using a KBr pellet.

Predicted Spectroscopic Data and Interpretation for 5,7-Dimethylindole

The IR spectrum of 5,7-dimethylindole is expected to show characteristic absorption bands for the N-H group, aromatic C-H bonds, C=C bonds of the aromatic rings, and the C-H bonds of the methyl groups.

Predicted IR Absorption Bands:

Frequency Range (cm ⁻¹)	Vibration	Intensity
~3400	N-H stretch	Medium, sharp
~3100-3000	Aromatic C-H stretch	Medium
~2950-2850	Aliphatic C-H stretch (methyl)	Medium
~1600-1450	Aromatic C=C stretch	Medium to strong
~1470-1430	C-H bend (methyl)	Medium
~800-700	Aromatic C-H out-of-plane bend	Strong

Interpretation: The N-H stretching vibration of the indole ring is expected to appear as a sharp band around 3400 cm⁻¹.^[11] The aromatic C-H stretching vibrations will be observed just above 3000 cm⁻¹, while the aliphatic C-H stretching of the methyl groups will appear just below 3000 cm⁻¹. The C=C stretching vibrations of the aromatic rings will give rise to a series of bands in the 1600-1450 cm⁻¹ region. The out-of-plane C-H bending vibrations in the fingerprint region (below 1000 cm⁻¹) are characteristic of the substitution pattern on the benzene ring.

Ultraviolet-Visible (UV-Vis) Spectroscopy: Probing Electronic Transitions

UV-Vis spectroscopy provides information about the electronic transitions within a molecule and is particularly useful for characterizing conjugated systems like the indole ring.

Experimental Protocol: Acquiring a UV-Vis Spectrum

Instrumentation:

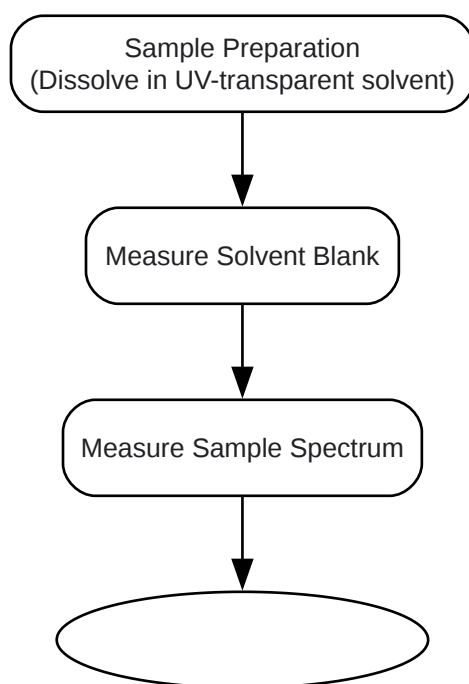
- UV-Vis Spectrophotometer (e.g., Cary 100 Bio UV-vis spectrophotometer).^[12]

Procedure:

- Sample Preparation: Prepare a dilute solution of the 5,7-dimethylindole derivative in a UV-transparent solvent (e.g., ethanol or cyclohexane) in a quartz cuvette. The concentration should be adjusted so that the maximum absorbance is between 0.5 and 1.5.

- Blank Measurement: Fill a quartz cuvette with the pure solvent and record a baseline spectrum.
- Sample Measurement: Record the UV-Vis spectrum of the sample solution, typically over a range of 200-400 nm.

Diagram of the UV-Vis Spectroscopy Workflow:



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Caption: Workflow for obtaining a UV-Vis spectrum.

Predicted Spectroscopic Data and Interpretation for 5,7-Dimethylindole

The UV-Vis spectrum of indole derivatives is characterized by two main absorption bands, corresponding to the 1L_a and 1L_e transitions.

Predicted UV-Vis Absorption Maxima (in Ethanol):

Transition	Predicted λ_{max} (nm)
$^1\text{L}_a$	~280-290
$^1\text{L}_e$	~260-270

Interpretation: The electronic spectrum of indole typically shows two absorption bands in the near-UV region.^[12] The positions of these bands are sensitive to the substitution on the indole ring. The methyl groups at the 5- and 7-positions are expected to cause a slight bathochromic (red) shift of these absorption maxima compared to unsubstituted indole due to their electron-donating nature, which stabilizes the excited state.

Synthesis of 5,7-Dimethylindole Derivatives: A Brief Overview

Several synthetic routes to substituted indoles are well-established in the literature. A common approach to synthesizing 5,7-disubstituted indoles involves the use of a suitably substituted aniline as a starting material. For example, a plausible synthesis of 5,7-dimethylindole could be envisioned starting from 2,4-dimethylaniline, proceeding through a Fischer indole synthesis or a related cyclization strategy.^[2] The specific reaction conditions would need to be optimized to achieve a good yield of the desired product.

Conclusion

This technical guide has provided a comprehensive overview of the spectroscopic characterization of 5,7-dimethylindole derivatives. By combining available experimental data with predictive analysis based on established spectroscopic principles, a detailed picture of the MS, NMR, IR, and UV-Vis properties of this important class of compounds has been presented. The experimental protocols and interpretive guidance provided herein are intended to empower researchers in their efforts to synthesize, identify, and utilize 5,7-dimethylindole and its analogues in a variety of scientific disciplines.

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